

Literature on 15,16-Dihydrotanshindiol C: A Scarcity of Comparative Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 15,16-Dihydrotanshindiol C

Cat. No.: B3030361

[Get Quote](#)

A comprehensive review of available scientific literature reveals a notable lack of detailed, comparative studies on the biological activities of **15,16-Dihydrotanshindiol C**. While the compound is identified as a diterpenoid and a potent thrombin inhibitor, specific quantitative data, detailed experimental protocols, and in-depth mechanistic studies are not readily available in the public domain. This scarcity of information precludes the creation of a detailed comparative guide as requested.

Initial searches identified **15,16-Dihydrotanshindiol C** as a thrombin inhibitor, primarily through product information from chemical suppliers, which referenced two key scientific papers. However, a thorough examination of these and other related publications did not yield specific experimental data for this particular compound.

One of the cited studies, Lu et al. (2015), focused on screening for direct thrombin inhibitors from *Radix Salviae Miltiorrhizae*. While this study successfully identified several potent thrombin inhibitors and reported their half-maximal inhibitory concentration (IC₅₀) values, **15,16-Dihydrotanshindiol C** was not among the compounds for which specific data was provided in the accessible parts of the publication. The study highlighted the thrombin inhibitory effects of other related compounds, including:

- 15,16-dihydrotanshinone I (IC₅₀: 29.39 μ M)
- Cryptotanshinone (IC₅₀: 81.11 μ M)
- Tanshinone IIA (IC₅₀: 66.60 μ M)

The second cited reference, Sieniawska et al. (2021), investigated the antimycobacterial properties of tanshinones. While the supplementary data of this paper mentions "15,16-dihydrotanshindiol B/C," its primary focus is on the disruption of the mycobacterial cell envelope and oxidative stress, not on thrombin inhibition.[1]

Further extensive searches for experimental studies, biological activity data, and mechanism of action research specifically for **15,16-Dihydrotanshindiol C** did not uncover the necessary quantitative data to construct the requested comparative guide with detailed tables and diagrams.

Conclusion:

Based on the available scientific literature, a detailed comparison guide for **15,16-Dihydrotanshindiol C** cannot be generated at this time. The specific experimental data required for such a guide, including IC50 values for its thrombin inhibition activity and detailed experimental protocols, are not present in the currently accessible scientific publications. Researchers, scientists, and drug development professionals interested in this compound may need to conduct primary research to establish these foundational data points.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Tanshinones target drug-resistant tuberculosis: efficacy, selectivity, and potential mechanism of action - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Literature on 15,16-Dihydrotanshindiol C: A Scarcity of Comparative Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3030361#literature-comparison-of-15-16-dihydrotanshindiol-c-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com